

# In-Depth Technical Guide to Tetrasul-d4: Commercial Availability and Scientific Applications

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## Compound of Interest

Compound Name: Tetrasul-d4

Cat. No.: B12409663

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the commercial availability of **Tetrasul-d4**, a deuterated analog of the acaricide Tetrasul. This document is intended to serve as a resource for researchers, scientists, and professionals in drug development who require this compound for their studies.

## Commercial Suppliers and Availability

**Tetrasul-d4** is a specialized chemical and is currently available from a limited number of commercial suppliers. The primary application of deuterated compounds like **Tetrasul-d4** is in analytical research, particularly in studies utilizing mass spectrometry, where it can serve as an internal standard for the quantification of its non-deuterated counterpart.

Two prominent suppliers identified as offering **Tetrasul-d4** are Santa Cruz Biotechnology (SCBT) and Alfa Chemistry. While both list the product, detailed specifications may require direct inquiry.

Supplier	Catalog Number	Purity	Formulation	Price
Santa Cruz Biotechnology	sc-214458	Information not publicly available	Information not publicly available	Information not publicly available
Alfa Chemistry	Information not publicly available	Information not publicly available	Information not publicly available	Information not publicly available

Note: Quantitative data such as purity, formulation, and price are not consistently provided in publicly accessible materials. It is highly recommended to contact the suppliers directly to obtain the most current and detailed product information, including certificates of analysis.

## Chemical Properties

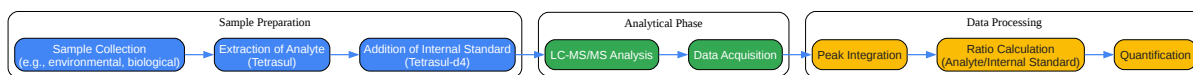
Property	Value
Molecular Formula	C <sub>12</sub> H <sub>2</sub> D <sub>4</sub> Cl <sub>4</sub> S[1]
Molecular Weight	328.08 g/mol [1]

## Experimental Applications and Protocols

Currently, there is a lack of published, detailed experimental protocols specifically utilizing **Tetrasul-d4**. However, based on the common applications of deuterated small molecules, its primary use would be as an internal standard in quantitative mass spectrometry-based assays for the detection of Tetrasul.

## General Workflow for using Tetrasul-d4 as an Internal Standard:

The following diagram illustrates a typical experimental workflow for using a deuterated internal standard in a quantitative analysis, such as liquid chromatography-mass spectrometry (LC-MS).



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Caption: A typical workflow for quantitative analysis using a deuterated internal standard.

## Synthesis of Deuterated Compounds

While a specific synthesis protocol for **Tetrasul-d4** is not readily available in the public domain, the scientific literature describes general methods for the deuteration of organic molecules. These methods are crucial for the development of deuterated standards for drugs and pesticides. One common approach involves the reductive deuteration of precursor molecules using a deuterium source.

## Signaling Pathways

There is no available information in the scientific literature regarding the involvement of Tetrasul or **Tetrasul-d4** in specific signaling pathways. The primary role of Tetrasul is as an acaricide, and its deuterated form is intended for analytical purposes.

## Conclusion

**Tetrasul-d4** is a commercially available deuterated compound, primarily supplied by specialty chemical companies like Santa Cruz Biotechnology and Alfa Chemistry. Its main application is expected to be as an internal standard for the accurate quantification of Tetrasul in various matrices using mass spectrometry. Researchers requiring this compound should directly contact the suppliers to obtain detailed product specifications and pricing. The lack of specific experimental protocols and biological pathway information highlights an opportunity for further research into the applications and properties of this molecule.

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## References

- 1. scbt.com [scbt.com]
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